

# Dimethyl Terephthalate-d4 Analytical Standard: A Technical Guide to Pricing, Availability, and Application

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## Compound of Interest

Compound Name: *Dimethyl terephthalate-d4*

Cat. No.: *B1340465*

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This in-depth technical guide provides comprehensive information on the pricing, availability, and technical specifications of the **Dimethyl terephthalate-d4** (DMT-d4) analytical standard. Furthermore, it outlines detailed experimental protocols for its use as an internal standard in chromatographic applications, ensuring accurate and reliable quantification of phthalates in various matrices.

## Quantitative Data Summary

The following tables summarize the availability, pricing, and technical specifications of **Dimethyl terephthalate-d4** from various suppliers. This information is crucial for the procurement and appropriate application of the analytical standard in a research setting.

Table 1: Price and Availability of **Dimethyl terephthalate-d4** Analytical Standard

Supplier	Catalog Number	Package Size	Price (USD)	Availability
CDN Isotopes	D-0207	0.5 g	\$357.00	In Stock
1 g	\$603.00	In Stock		
Thermo Scientific Chemicals	42223	1 g	Price on request	-
MedChemExpress	HY-Y0383S	1 mg	Price on request	In Stock
5 mg	Price on request	In Stock		
10 mg	Price on request	In Stock		
LGC Standards	CDN-D-0207-0.5G	0.5 g	Login for price	In stock
CDN-D-0207-1G	1 g	Login for price	In stock	

Table 2: Technical Specifications of **Dimethyl terephthalate-d4** Analytical Standard

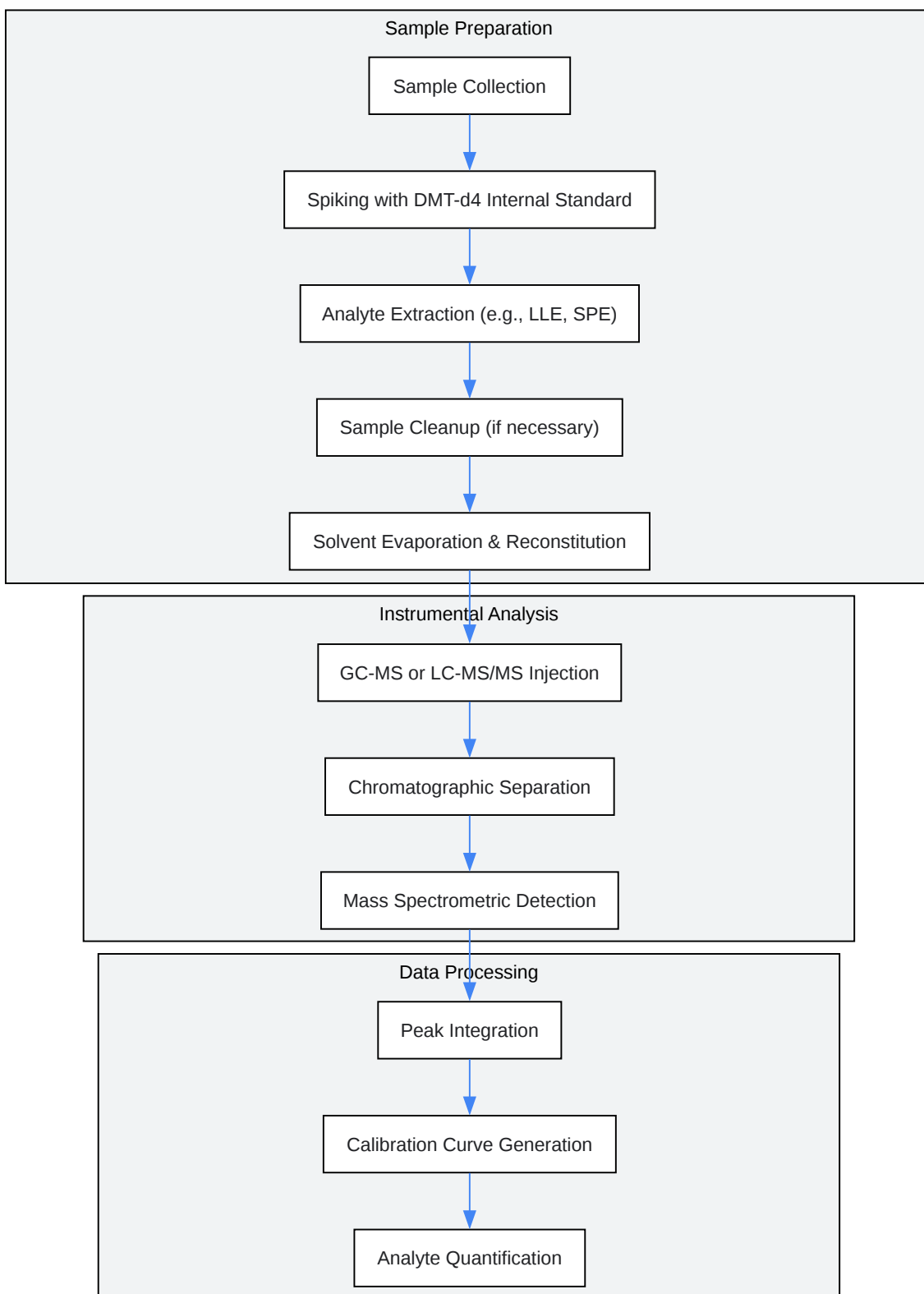
Specification	CDN Isotopes	Thermo Scientific Chemicals	MedChemExpress	LGC Standards
CAS Number	74079-01-9	74079-01-9	74079-01-9	74079-01-9
Molecular Formula	C <sub>10</sub> H <sub>6</sub> D <sub>4</sub> O <sub>4</sub>	C <sub>10</sub> H <sub>6</sub> D <sub>4</sub> O <sub>4</sub>	C <sub>10</sub> H <sub>6</sub> D <sub>4</sub> O <sub>4</sub>	C <sub>10</sub> D <sub>4</sub> H <sub>6</sub> O <sub>4</sub>
Molecular Weight	198.21	198.21	198.21	198.21
Isotopic Purity	≥98 atom % D	98 atom % D	>99%	98 atom % D
Chemical Purity	-	-	>98%	min 98%
Physical Form	Solid	Solid	Solid	Neat
Storage	Room temperature	2°C to 8°C	Room temperature in continental US; may vary elsewhere. <sup>[1]</sup>	-

## Experimental Protocols

**Dimethyl terephthalate-d4** is commonly employed as an internal standard in isotope dilution mass spectrometry (IDMS) for the quantification of phthalates and their metabolites in various samples, including plastics, consumer products, and biological matrices. Its use helps to correct for analyte loss during sample preparation and instrumental analysis, thereby improving the accuracy and precision of the results.

## General Workflow for Phthalate Analysis using an Internal Standard

The following diagram illustrates a typical workflow for the analysis of phthalates using an internal standard like **Dimethyl terephthalate-d4**.



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A typical workflow for phthalate analysis.

## Detailed Methodology for GC-MS Analysis of Phthalates in Plastic

This protocol provides a detailed method for the quantification of phthalates in plastic materials using gas chromatography-mass spectrometry (GC-MS) with **Dimethyl terephthalate-d4** as an internal standard.

### 1. Materials and Reagents:

- **Dimethyl terephthalate-d4** (DMT-d4) analytical standard
- Phthalate standards (native)
- Hexane (or other suitable solvent), HPLC grade
- Dichloromethane, HPLC grade
- Anhydrous sodium sulfate
- Plastic sample

### 2. Standard Solution Preparation:

- **DMT-d4 Internal Standard Stock Solution (100 µg/mL):** Accurately weigh 10 mg of DMT-d4 and dissolve it in 100 mL of hexane.
- **Native Phthalate Stock Solution (100 µg/mL):** Prepare a stock solution containing a mixture of the target phthalates at a concentration of 100 µg/mL each in hexane.
- **Calibration Standards:** Prepare a series of calibration standards by serially diluting the native phthalate stock solution with hexane to cover the desired concentration range (e.g., 0.1, 0.5, 1, 5, 10, 20 µg/mL). Spike each calibration standard with the DMT-d4 internal standard stock solution to a final concentration of 5 µg/mL.

### 3. Sample Preparation:

- **Sample Weighing:** Accurately weigh approximately 0.1 g of the plastic sample into a glass vial.

- Internal Standard Spiking: Add a known volume of the DMT-d4 internal standard stock solution to the sample.
- Solvent Extraction: Add 10 mL of a dichloromethane/hexane (1:1, v/v) mixture to the vial.
- Ultrasonic Extraction: Place the vial in an ultrasonic bath for 30 minutes to facilitate the extraction of phthalates.
- Filtration and Drying: Filter the extract through anhydrous sodium sulfate to remove any residual water.
- Concentration: Evaporate the solvent under a gentle stream of nitrogen to a final volume of 1 mL.

#### 4. GC-MS Instrumental Analysis:

- Gas Chromatograph (GC) Conditions:
  - Column: DB-5ms (30 m x 0.25 mm, 0.25  $\mu$ m) or equivalent
  - Inlet Temperature: 280 °C
  - Injection Volume: 1  $\mu$ L (splitless mode)
  - Oven Temperature Program: Start at 60 °C (hold for 1 min), ramp to 220 °C at 20 °C/min (hold for 1 min), then ramp to 300 °C at 10 °C/min (hold for 5 min).
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Source Temperature: 230 °C
  - Quadrupole Temperature: 150 °C
  - Acquisition Mode: Selected Ion Monitoring (SIM)

Table 3: Selected Ions for GC-MS Analysis

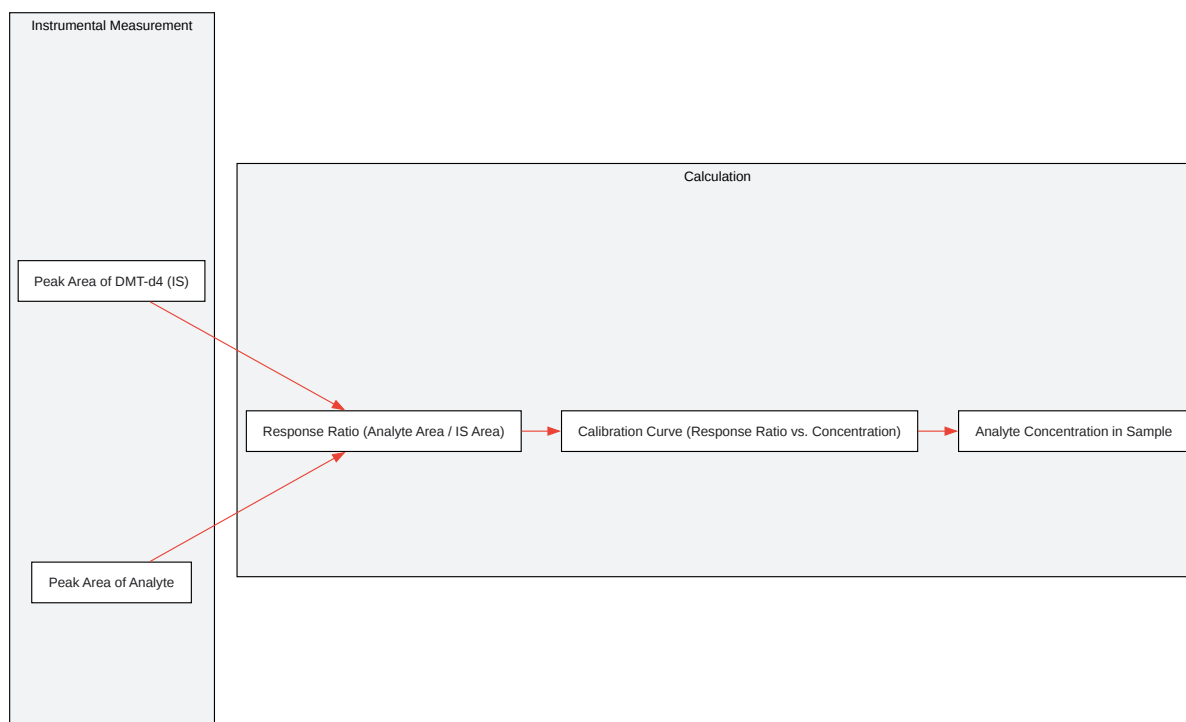
Compound	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
Dimethyl terephthalate (DMT)	163	194, 133
Dimethyl terephthalate-d4 (DMT-d4)	167	198, 137
Diethyl phthalate (DEP)	149	177, 222
Dibutyl phthalate (DBP)	149	205, 223
Benzyl butyl phthalate (BBP)	149	91, 206
Di(2-ethylhexyl) phthalate (DEHP)	149	167, 279

#### 5. Data Analysis and Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of each native phthalate to the peak area of the DMT-d4 internal standard against the concentration of the native phthalate.
- Determine the concentration of each phthalate in the sample extract from the calibration curve.
- Calculate the final concentration of each phthalate in the original plastic sample, taking into account the initial sample weight and dilution factors.

## Logical Relationship in Isotope Dilution Quantification

The following diagram illustrates the logical relationship in the quantification process using an internal standard.



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Quantification logic using an internal standard.

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## References

- 1. [acgpubs.org](https://acgpubs.org) [acgpubs.org]
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